

Application Notes and Protocols for the Identification of Microcline in Thin Section

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Compound of Interest

Compound Name:	Microcline
CAS No.:	60958-71-6
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These application notes provide a comprehensive guide to the techniques used for the identification of the mineral microcline in petrographic thin sections. Accurate mineral identification is a fundamental aspect of geological and materials science research.

Introduction to Microcline

Microcline is a potassium-rich alkali feldspar mineral with the chemical formula KAlSi_3O_8 .^[1] It is a common rock-forming mineral found in granites, pegmatites, and various metamorphic rocks.^{[1][2]} Microcline is the low-temperature polymorph of K-feldspar and is distinguished from its higher-temperature counterparts, orthoclase and sanidine, by its triclinic crystal system.^{[1][3]} This structural difference gives rise to its most characteristic diagnostic feature: tartan twinning.^{[4][5][6]}

Optical Properties of Microcline in Thin Section

The identification of microcline in a thin section is primarily based on its unique optical properties as observed under a polarizing microscope.

Key Diagnostic Features

- **Tartan Twinning (Gridiron Twinning):** The most unmistakable feature of microcline is its cross-hatched or "tartan" twinning pattern.[3][4][5][6] This pattern results from the combination of two polysynthetic twin laws: the Albite law and the Pericline law, which intersect at nearly right angles.[7] The twin lamellae are often spindle-shaped and can cause a wavy or uneven extinction.[4] In some cases, a high magnification may be necessary to resolve the fine twinning.[4]
- **Color and Pleochroism:** In thin section, microcline is colorless and does not exhibit pleochroism.[3][4] It may, however, appear cloudy or grayish due to incipient alteration to minerals like sericite or clay.[1][3][4]
- **Relief and Cleavage:** Microcline has a low negative relief.[4] It possesses two main cleavage directions, {001} which is perfect and {010} which is good, intersecting at approximately 90.6 degrees.[1] However, these cleavages can be difficult to observe in thin section due to the low relief.[1][4]
- **Birefringence and Interference Colors:** Microcline has a low birefringence, typically showing first-order gray to white interference colors in a standard 30 μm thin section.[3][4] The maximum birefringence is in the range of 0.007 to 0.008.[7]
- **Extinction Angle:** The extinction angle of microcline on the (001) face is approximately 15-20°, and 5° to the {001} cleavage traces.[4]
- **Optic Sign and 2V Angle:** Microcline is biaxial negative.[4] The optic axial angle (2V) is variable, typically ranging from 66° to 103°.[4]

Distinguishing Microcline from Other Feldspars

- **Microcline vs. Orthoclase:** Orthoclase, the monoclinic polymorph of K-feldspar, lacks the characteristic tartan twinning of microcline.[3][7] Orthoclase may exhibit simple Carlsbad twinning.[3][8]
- **Microcline vs. Plagioclase:** While some plagioclase may show two sets of twins, the twin lamellae in plagioclase are typically more sharply defined, parallel-sided, and do not show the characteristic "pinch and swell" of microcline's tartan twins.[1][3]

- Microcline vs. Sanidine: Sanidine is the high-temperature K-feldspar polymorph and is typically found in volcanic rocks.[3] It is optically monoclinic and lacks tartan twinning.[3]

Quantitative Data Summary

The following table summarizes the key quantitative optical properties of microcline for easy comparison.

Property	Value	Notes
Crystal System	Triclinic	[1][4]
Refractive Indices	$n\alpha = 1.514 - 1.529$ $n\beta = 1.518 - 1.533$ $n\gamma = 1.521 - 1.539$	[1]
Birefringence (δ)	0.005 - 0.008	[7]
Maximum Interference Color	First-order white	[3]
Optic Sign	Biaxial (-)	[4]
2V Angle	66° - 103° (measured)	[4]
Extinction Angle on (001)	15° - 20°	[4]
Cleavage Angle	~90.6° between {001} and {010}	

Experimental Protocols

Protocol for Petrographic Analysis of Microcline in Thin Section

This protocol outlines the standard procedure for identifying microcline using a polarizing microscope.

Materials:

- Petrographic thin section of a rock sample
- Polarizing microscope equipped with a rotating stage, polarizer, and analyzer

Procedure:

- Initial Observation (Plane Polarized Light - PPL):
 - Place the thin section on the microscope stage.
 - Using a low-power objective, observe the mineral grains in PPL.
 - Note the color (should be colorless for microcline), relief (low negative), and habit (anhedral to euhedral grains).[4]
 - Look for any signs of alteration, which may appear as cloudiness within the grain.[3][4]
 - Attempt to identify cleavage planes, though they may be indistinct.[4]
- Crossed Polars Analysis (XPL):
 - Insert the analyzer to view the thin section under crossed polars.
 - Observe the interference colors. Microcline will exhibit first-order gray to white colors.[3][4]
 - Rotate the stage and look for the characteristic tartan or gridiron twinning pattern. This is the most definitive feature of microcline.[3][4][5] The twin lamellae may be fine and require higher magnification to resolve.[4]
 - Observe the extinction. Due to the twinning, extinction may appear wavy or patchy.[4]
- Conoscopic Observation (Optional):
 - If the grain is large enough and suitably oriented, use a high-power objective and the Bertrand lens to observe the interference figure.
 - A biaxial negative figure with a moderate to large 2V angle can confirm the identification.
[4]

Protocol for Staining Microcline in Thin Section

Staining techniques can be employed to definitively distinguish potassium feldspars (like microcline) from plagioclase feldspars and quartz.[9] The most common method utilizes sodium

cobaltinitrite, which stains potassium-bearing feldspars yellow.[10]

Materials:

- Uncovered, polished thin section
- Hydrofluoric acid (HF) vapor
- Sodium cobaltinitrite solution
- Fume hood
- Personal Protective Equipment (PPE): acid-resistant gloves, safety goggles, lab coat

Procedure:

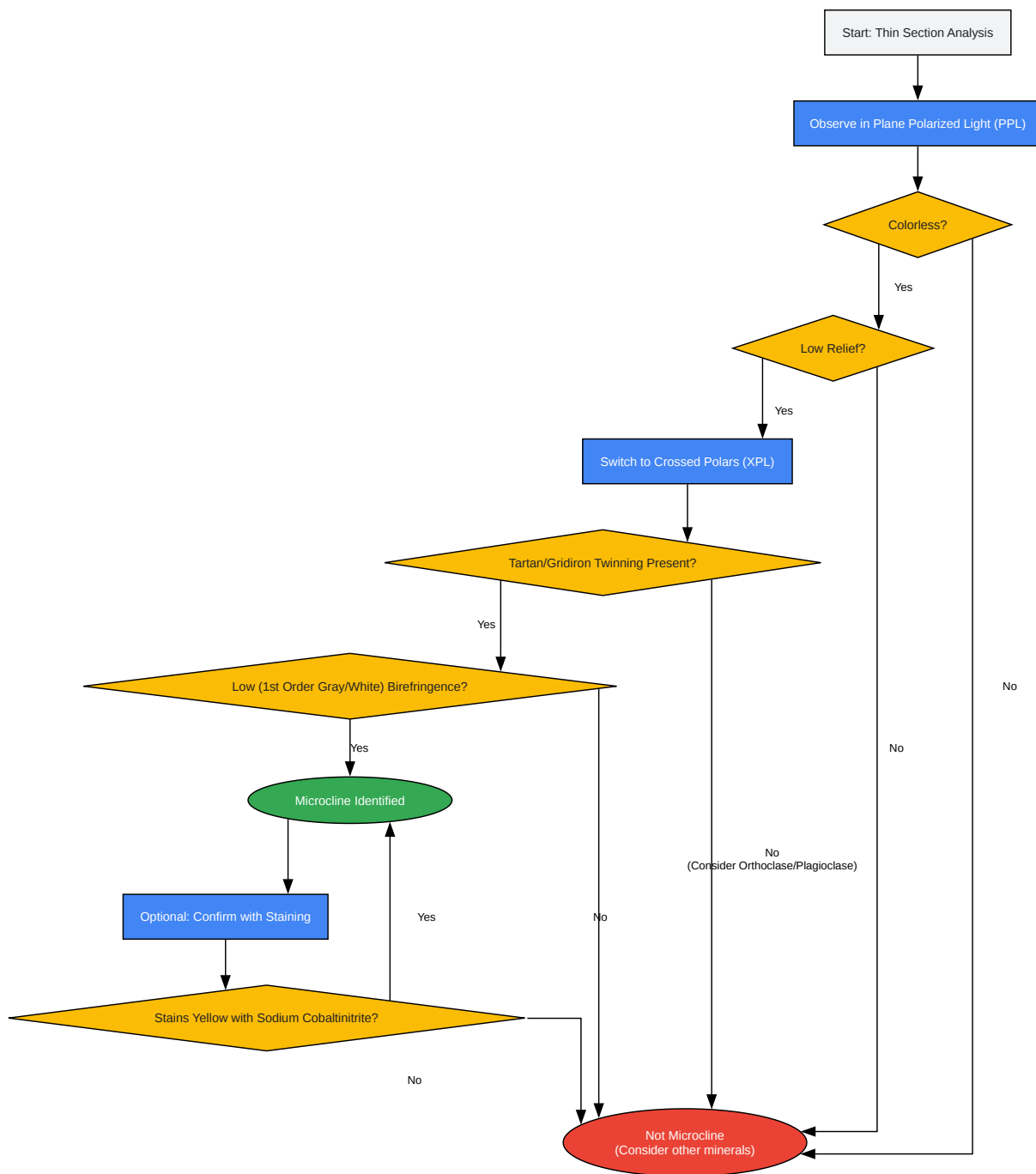
WARNING: Hydrofluoric acid is extremely corrosive and toxic. This procedure must be carried out in a properly functioning fume hood with appropriate PPE.

- Etching with HF Vapor:
 - Place a small amount of hydrofluoric acid in a lead or plastic container within the fume hood.
 - Place the uncovered thin section, polished side down, over the container, allowing the fumes to etch the surface. The etching time will vary depending on the freshness of the rock and the concentration of the acid (typically a few minutes).
- Staining:
 - Remove the thin section and immerse it in a saturated solution of sodium cobaltinitrite for a few minutes.
 - Potassium-bearing minerals, including microcline, will react to form a yellow precipitate on their surfaces.
- Washing and Mounting:

- Gently rinse the thin section with water to remove excess staining solution.
- Allow the thin section to dry completely.
- A cover slip can then be mounted using a suitable medium.

Visualization of the Identification Workflow

The following diagram illustrates the logical workflow for the identification of microcline in a thin section.



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Caption: Workflow for the petrographic identification of microcline.

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